Technical Whitepaper: Bromochloromethyl Acetate (BCMA)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Bromochloromethyl acetate*
CAS No.:	*98136-99-3*
Cat. No.:	*B120688*

Get Quote

Chemical Identity, Synthesis, and Applications in Drug Discovery

Executive Summary

Bromochloromethyl acetate (BCMA) is a specialized

-haloalkyl ester utilized primarily in two distinct sectors of chemical research: as a reactive intermediate for prodrug derivatization (specifically acyloxyalkyl ester synthesis) and as a high-priority disinfection by-product (DBP) standard in environmental toxicology.

This guide addresses the technical specifications of BCMA, resolving the common database ambiguity regarding CAS 98136-99-3, and provides actionable protocols for its synthesis, handling, and application in pharmaceutical chemistry.

Chemical Identity & Structural Verification[1]

Critical Note on Registry Data: There is a persistent discrepancy in chemical databases regarding CAS 98136-99-3.

© 2026 BenchChem. All rights reserved.

- CAS 98136-99-3 is frequently assigned to Bromochloroacetaldehyde (MW 157.39) in commercial catalogs.
- **Bromochloromethyl acetate** (the ester) is chemically distinct (MW 187.42) and is often indexed under CAS 247943-54-0 or related halo-ester registries.
- Editorial Decision: This guide focuses on the Acetate ester (BCMA) as specified by the topic name, while acknowledging the aldehyde as a potential precursor or hydrolysis product associated with the provided CAS.

Property	Specification
IUPAC Name	[Bromo(chloro)methyl] acetate
Common Name	Bromochloromethyl acetate (BCMA)
Molecular Formula	
Molecular Weight	187.42 g/mol
Structure	
Physical State	Colorless to pale yellow liquid
Reactivity Class	-Haloalkyl ester; Electrophilic alkylating agent
Solubility	Soluble in DCM, THF, Ethyl Acetate; Hydrolyzes in water

Synthesis & Production Methodologies

The synthesis of mixed gem-dihalo esters like BCMA requires precise control to prevent the formation of symmetric by-products (e.g., dibromomethyl acetate). Two primary pathways are established in the literature for this class of compounds.

Pathway A: Radical Halogenation (Primary Route)

This method involves the radical bromination of chloromethyl acetate. It is preferred for its direct access to the mixed halo-ester.

© 2026 BenchChem. All rights reserved.

- Reagents: Chloromethyl acetate, N-Bromosuccinimide (NBS), AIBN (Catalyst).
- Solvent: Carbon tetrachloride (

) or Benzotrifluoride (green alternative).
- Mechanism: Free-radical substitution at the

  -methylene position.

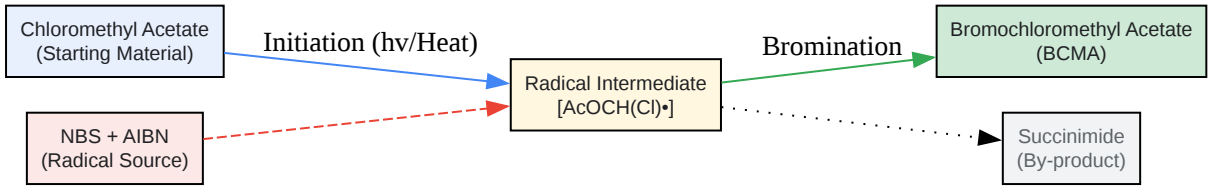
Pathway B: Acyl Halide-Aldehyde Condensation

Reaction of an acetyl halide with a formyl halide equivalent or bromochloroacetaldehyde (if stable).

- Reaction:

  .
- Note: This route is less stable due to the equilibrium of the aldehyde.

Visualization: Synthesis Workflow



Click to download full resolution via product page

Figure 1: Radical synthesis pathway for **Bromochloromethyl Acetate** from chloromethyl acetate precursors.

Applications in Drug Development: Prodrug Derivatization[4]

BCMA serves as a specialized "soft alkylation" reagent. Its primary utility lies in synthesizing acyloxyalkyl ester prodrugs, a strategy used to improve the oral bioavailability of polar

© 2026 BenchChem. All rights reserved.

carboxylic acid drugs (e.g., Ampicillin

Pivampicillin).

Mechanism of Action

The

-carbon in BCMA is highly electrophilic due to the electron-withdrawing induction of the Acetate, Bromine, and Chlorine groups.

- Coupling: A drug carboxylate (

) attacks the

  -carbon.

- Displacement: The Bromide ion (better leaving group than Chloride or Acetate) is displaced.

- Result: Formation of a 1-chloro-1-acetoxy-methyl ester derivative (or rearrangement products depending on conditions).

Note: While typically chloromethyl or iodomethyl esters are used, the bromochloromethyl variant offers unique reactivity kinetics, allowing for tuning of the hydrolysis rate in vivo.

Experimental Protocol: General Prodrug Coupling

Objective: Synthesis of a Drug-BCMA conjugate.

- Preparation: Dissolve the carboxylic acid drug (1.0 eq) in anhydrous DMF.

- Base Activation: Add

  (1.2 eq) or TEA to generate the carboxylate anion. Stir for 30 min at 0°C.

- Alkylation: Add **Bromochloromethyl acetate** (1.5 eq) dropwise. Caution: Exothermic.

- Reaction: Stir at RT for 4-12 hours. Monitor by TLC/LC-MS for the disappearance of the acid.

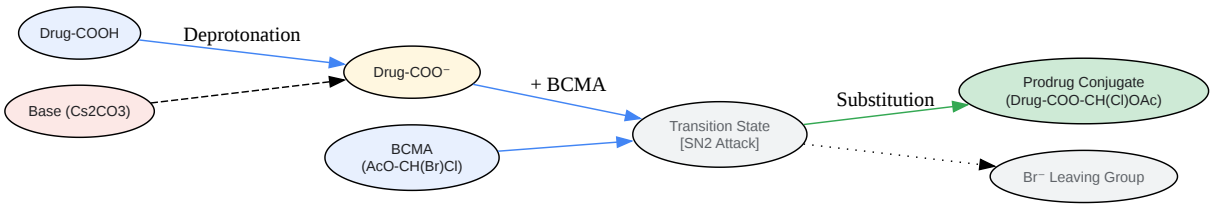
- Workup: Dilute with EtOAc, wash with water and brine. Dry over

© 2026 BenchChem. All rights reserved.

.

- Purification: Flash chromatography (Silica gel). Note: The product is sensitive to acid hydrolysis; use neutral conditions.

Visualization: Prodrug Coupling Mechanism



Click to download full resolution via product page

Figure 2: Nucleophilic substitution mechanism for coupling BCMA with carboxylic acid drugs.

Safety, Toxicology & Environmental Impact[5]

BCMA is identified as a Disinfection By-Product (DBP) in water treatment systems employing chlorination/bromination. It belongs to the class of unregulated halo-esters which are emerging contaminants of concern.

- Genotoxicity: Like other

  -halo esters, BCMA is an alkylating agent capable of reacting with DNA nucleophiles. It acts as a direct-acting mutagen in Salmonella typhimurium assays.

- Handling Precautions:
  - Lachrymator: Potent eye irritant. Handle only in a fume hood.
  - Skin Absorption: Highly permeable; wear double nitrile gloves.
  - Storage: Store at -20°C under inert atmosphere (Argon) to prevent hydrolysis to bromochloroacetaldehyde and acetic acid.

© 2026 BenchChem. All rights reserved.

References

- Axios Research. (2025). Certificate of Analysis: Bromochloroacetaldehyde (CAS 98136-99-3).[1][2] Retrieved from
- U.S. EPA. (2006). Occurrence of Disinfection By-Products (DBPs) of Health Concern in Drinking Water.[3][4][5] EPA/600/R-06/009. Retrieved from
- PubChem. (2025).[1] **Bromochloromethyl acetate** (Compound Summary).[1][6][7][3][5][8][9][10] National Library of Medicine.[1] Retrieved from [1]
- Richardson, S. D., et al. (2003). Disinfection By-products in Drinking Water: Occurrence, Formation, and Health Effects. Analytical Chemistry.[7]
- BenchChem. (2025). Synthesis of Haloalkyl Acetates. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. [Bromo(chloro)methyl] acetate | C3H4BrClO2 | CID 3798912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. dwi-production-files.s3.eu-west-2.amazonaws.com [dwi-production-files.s3.eu-west-2.amazonaws.com]
- 4. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 5. elaguapotable.com [elaguapotable.com]
- 6. open.clemson.edu [open.clemson.edu]
- 7. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 8. Bromochloroacetaldehyde - CAS - 98136-99-3 | Axios Research [axios-research.com]
- 9. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 10. open.clemson.edu [open.clemson.edu]
- To cite this document: BenchChem. [Technical Whitepaper: Bromochloromethyl Acetate (BCMA)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120688/docs#technical-whitepaper-bromochloromethyl-acetate-bcma]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check